

Operational Guide: Disposal & Handling of 4-(2,6-Dichlorophenylmethoxy)phenylboronic acid

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Compound of Interest

Compound Name:	4-(2,6-Dichlorophenylmethoxy)phenylboronic acid
CAS No.:	1256355-71-1
Cat. No.:	B1438660

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Executive Summary

Immediate Action Required: Treat **4-(2,6-Dichlorophenylmethoxy)phenylboronic acid** (CAS: 1256355-71-1) as Halogenated Organic Waste.

Unlike simple phenylboronic acids, the presence of the 2,6-dichlorophenyl moiety mandates strict segregation from non-halogenated solvents. Improper mixing significantly increases disposal costs and complicates incineration processes due to the risk of forming hazardous byproducts (e.g., dioxins) during thermal destruction.

Core Classification:

- Waste Stream: Halogenated Organic (Solid or Liquid).^[1]
- RCRA Status (USA): Likely Not Listed (P/U list), but characteristic hazardous waste rules apply if mixed with solvents.

- Incompatibility: Strong Oxidizing Agents.[2][3][4]

Chemical Profile & Hazard Assessment

Understanding the chemical structure is vital for predicting reactivity and selecting the correct waste stream.

Parameter	Data	Operational Implication
Chemical Name	4-(2,6-Dichlorophenylmethoxy)phenyl boronic acid	Halogenated: Must use halogenated waste stream.[5]
CAS Number	1256355-71-1	Unique identifier for waste manifesting.
Formula	C ₁₃ H ₁₁ BCl ₂ O ₃	Contains Boron and Chlorine.
Molecular Weight	296.94 g/mol	N/A
Physical State	Solid (Powder)	Dust generation is a primary inhalation risk.
GHS Classification	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A	Harmful if swallowed. Standard PPE required.[3][4][5]
Reactivity	Stable; Incompatible with Strong Oxidizers	Do not dispose of in "Oxidizer" waste containers.

Expert Insight: The boronic acid moiety (

) is generally mild, but the ether linkage to the dichlorophenyl ring creates a lipophilic, halogenated molecule. This combination suggests the compound is stable under normal conditions but must be incinerated in facilities equipped with scrubbers for acid gases (HCl) and boron oxides.

Personal Protective Equipment (PPE) Matrix

Before handling waste, ensure the following barrier protection is active.

- Respiratory: N95 mask (minimum) if handling dry powder; Fume hood required for solution preparation or spill cleanup.
- Dermal: Nitrile gloves (0.11 mm thickness minimum). Double-glove if dissolving in penetrating solvents (e.g., DCM, DMSO).
- Ocular: Chemical splash goggles (ANSI Z87.1 compliant). Safety glasses are insufficient for liquid waste pouring.
- Body: Lab coat (buttoned) and closed-toe shoes.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Use this for expired chemicals, contaminated weighing boats, or spill cleanup debris.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Labeling: Attach a hazardous waste tag.
 - Chemical Name: Write fully: "**4-(2,6-Dichlorophenylmethoxy)phenylboronic acid**".
 - Constituents: 100%.
 - Hazard Checkbox: Check "Toxic" and "Irritant".
- Segregation: Place the container in the Solid Hazardous Waste satellite accumulation area.
 - Critical: Do not place in "Biohazard" (Red Bag) or "Regular Trash".

Protocol B: Liquid Waste (Solutions/Reaction Mixtures)

Use this for reaction byproducts or stock solutions.

- Solvent Assessment: Determine the primary solvent.

- If dissolved in Dichloromethane (DCM), Chloroform, or Chlorobenzene: Stream = Halogenated.
- If dissolved in Acetone, Methanol, or DMSO: Stream = Still Halogenated (due to the solute).
- The "Halogen Rule": Even if the solvent is non-halogenated (e.g., Methanol), adding a halogenated solute (this boronic acid) technically contaminates the stream.
 - Best Practice: Dispose of all solutions containing this compound into the Halogenated Organic Solvents carboy.
- Pouring:
 - Perform all transfers inside a fume hood.
 - Use a funnel to prevent drips.
 - Close the carboy cap immediately after use (Open containers are a major EPA violation).

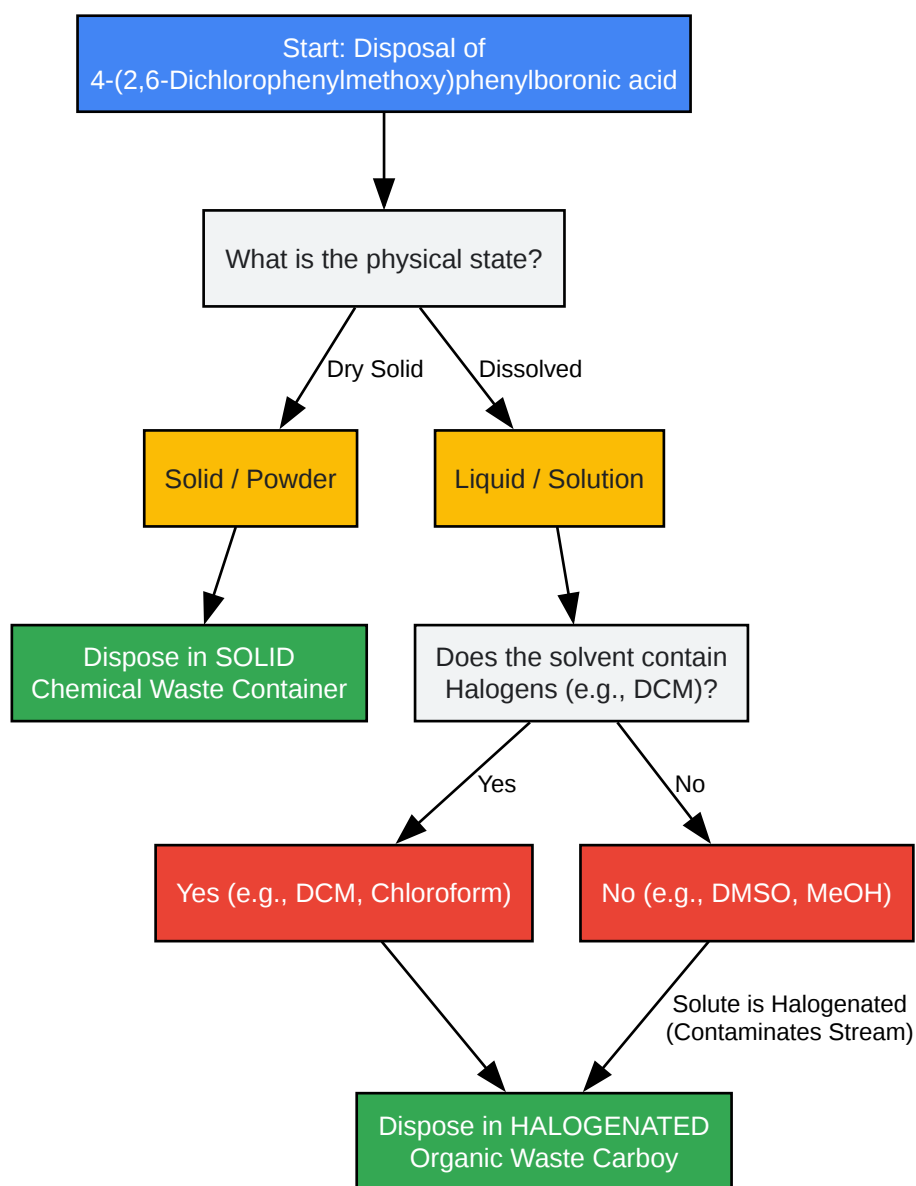
Protocol C: Empty Containers

- Triple Rinse: Rinse the empty reagent bottle three times with a compatible solvent (e.g., Acetone).
- Rinsate Disposal: Pour all three rinses into the Halogenated Organic Waste container.
- Defacing: Cross out the original label. Mark "Empty".
- Final Step: Place the clean, dry bottle in the glass recycling or trash, depending on facility rules.

Visual Workflows

Logic Map: Waste Stream Decision Tree

This diagram guides the researcher to the correct disposal container based on the physical state and solvent composition.



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Figure 1: Decision logic for segregating solid and liquid waste. Note that liquid waste defaults to the Halogenated stream due to the chlorine atoms in the solute.

Workflow: Spill Response Protocol

Immediate steps to take in the event of a benchtop spill.



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Figure 2: Sequential actions for safely managing a minor laboratory spill.

References & Regulatory Grounding[2][3][7]

- Fisher Scientific. (2025).[3] Safety Data Sheet: Phenylboronic acid. (Used as SAR reference for general boronic acid handling). Retrieved from
- Sigma-Aldrich. (2025).[6] Product Specification: **4-(2,6-Dichlorophenylmethoxy)phenylboronic acid**. Retrieved from
- Cornell University EHS. (n.d.). Organic Solvents Disposal Guide. (Establishes the requirement for segregating halogenated waste). Retrieved from
- PubChem. (2025).[7] Compound Summary: 4-Chlorocarbonylphenylboronic acid.[7] (Structural analog for hazard inference). Retrieved from [7]

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Sources

- 1. 7.2 Organic Solvents [ehs.cornell.edu]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. carloth.com [carloth.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 4-Chlorocarbonylphenylboronic acid | C₇H₆BClO₃ | CID 15345913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Operational Guide: Disposal & Handling of 4-(2,6-Dichlorophenylmethoxy)phenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1438660/docs#operational-guide-disposal-handling-of-4-2-6-dichlorophenylmethoxy-phenylboronic-acid>]

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